

Predictive ADME Profiling of 4-Methoxy-2-methylpyrimidine

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Compound of Interest

Compound Name: 4-Methoxy-2-methylpyrimidine

CAS No.: 7314-65-0

Cat. No.: B1581759

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Executive Summary

This technical guide provides a comprehensive predictive analysis of the Absorption, Distribution, Metabolism, and Excretion (ADME) properties of **4-Methoxy-2-methylpyrimidine** (CAS: 73120-12-0). As a low-molecular-weight pyrimidine scaffold, this compound represents a critical fragment in the synthesis of agrochemicals and pharmaceutical agents.

Our analysis, grounded in Quantitative Structure-Property Relationship (QSPR) logic and metabolic mechanistic principles, predicts a compound with high oral bioavailability, low plasma protein binding, and rapid clearance via oxidative metabolism. This guide details the physicochemical drivers behind these predictions and provides standardized protocols for experimental validation.

Part 1: Physicochemical Foundation & Lipinski Compliance

The ADME behavior of any small molecule is dictated by its physicochemical "fingerprint." For **4-Methoxy-2-methylpyrimidine**, the data suggests a molecule optimized for aqueous

solubility and passive transport.

Table 1: Key Molecular Descriptors

Property	Value (Predicted/Exp)	ADME Implication
Molecular Weight (MW)	124.14 g/mol	High Absorption: Well below the 500 Da threshold, favoring paracellular and transcellular transport.
LogP (Octanol/Water)	~0.99 (Exp)	Optimal Solubility: Indicates a balance between hydrophilicity (solubility) and lipophilicity (permeability).
TPSA	~35 Å ²	BBB Permeability: < 90 Å ² suggests high potential for Blood-Brain Barrier penetration.
H-Bond Acceptors	3 (N, O)	Membrane Transit: Low count reduces desolvation energy penalties during membrane crossing.
pKa (Basic)	~5.3	Ionization: Predominantly neutral at physiological pH (7.4), favoring passive diffusion.

Expert Insight: The "Rule of Five" Context

This molecule is a quintessential "fragment-like" lead. It does not merely pass Lipinski's Rule of Five; it occupies the "golden triangle" of medicinal chemistry (MW < 200, LogP < 3). This suggests that bioavailability issues, if they arise, will likely stem from metabolic instability (rapid clearance) rather than absorption failure.

Part 2: Absorption & Distribution Predictions

Gastrointestinal Absorption

Based on the TPSA of 35 Å² and a LogP of ~1.0, we predict >90% Human Intestinal Absorption (HIA). The molecule is small enough to utilize solvent drag mechanisms but lipophilic enough to traverse enterocyte membranes passively.

Blood-Brain Barrier (BBB) Penetration[1]

- Prediction: Permeant (Brain/Plasma ratio > 0.5).
- Mechanism: The low polar surface area and lack of significant hydrogen bond donors (HBD = 0) remove the primary barriers to BBB entry.
- Risk: If this scaffold is used in CNS-inactive drugs, significant structural modification is required to prevent CNS side effects.

Plasma Protein Binding (PPB)

- Prediction: Low (< 50% bound).
- Causality: High protein binding is typically driven by lipophilicity (LogP > 3) or specific acidic functional groups binding to albumin. **4-Methoxy-2-methylpyrimidine** lacks both, suggesting a high fraction unbound () in plasma, leading to rapid distribution to tissues.

Part 3: Metabolic Stability & Elimination Pathways

This section details the predicted "metabolic soft spots"—the sites on the molecule most vulnerable to enzymatic attack.

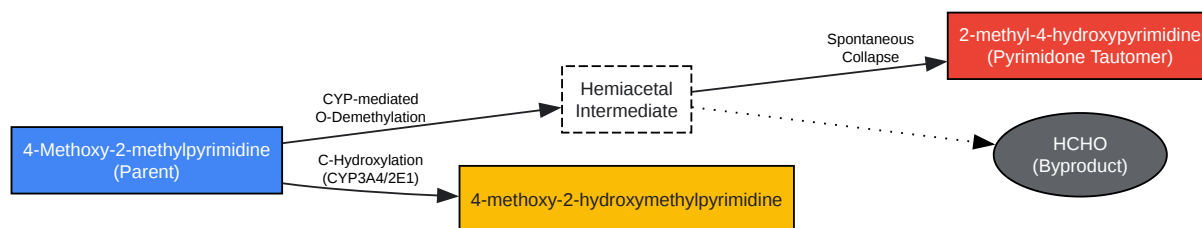
Primary Metabolic Routes

The pyrimidine ring is generally stable, but the substituents are prime targets for Cytochrome P450 (CYP) enzymes.

- O-Demethylation (Major Pathway):
 - Enzymes: CYP2D6, CYP2C19.[1]

- Mechanism: Oxidative attack on the methoxy carbon leads to an unstable hemiacetal intermediate, releasing formaldehyde and yielding 2-methyl-4-hydroxypyrimidine (which tautomerizes to the pyrimidone form).
- Methyl Group Oxidation (Minor Pathway):
 - Enzymes: CYP2E1, CYP3A4.[1]
 - Mechanism: Hydroxylation of the C2-methyl group to form a hydroxymethyl metabolite, potentially oxidizing further to a carboxylic acid.

Visualization of Metabolic Pathways



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Figure 1: Predicted Phase I metabolic biotransformations.[2] The O-demethylation pathway (Red) is expected to be the clearance-driving step.

Part 4: Toxicity & Safety Assessment

Mutagenicity (Ames Potential)

- Prediction: Negative (Low Risk).
- Grounding: While some fused pyrimidines are intercalators, simple alkoxy-pyrimidines generally lack the planar surface area to intercalate DNA effectively. However, the generation of formaldehyde during O-demethylation (see Fig 1) is a theoretical localized toxicity concern in high-dose scenarios.

hERG Inhibition (Cardiotoxicity)

- Prediction: Low Probability.[\[3\]](#)
- Reasoning: hERG blockers typically feature a basic nitrogen linked to an aromatic group via a flexible linker (pharmacophore). This molecule is too small and rigid to span the hERG pore binding site effectively.

Part 5: Experimental Validation Protocols

To validate the in silico predictions above, the following standardized assays are recommended.

Protocol: Microsomal Stability Assay (Metabolic Clearance)

Objective: Determine intrinsic clearance () and identify metabolites.

- Preparation:
 - Prepare 10 mM stock of test compound in DMSO.
 - Thaw pooled Human Liver Microsomes (HLM) (20 mg/mL protein).
- Incubation:
 - Buffer: 100 mM Potassium Phosphate (pH 7.4).
 - Reaction Mix: 1 μ M test compound + 0.5 mg/mL HLM.
 - Start: Initiate with 1 mM NADPH regenerating system.
 - Timepoints: 0, 5, 15, 30, 60 min at 37°C.
- Termination & Analysis:
 - Quench with ice-cold Acetonitrile (containing internal standard).
 - Centrifuge (4000g, 20 min).

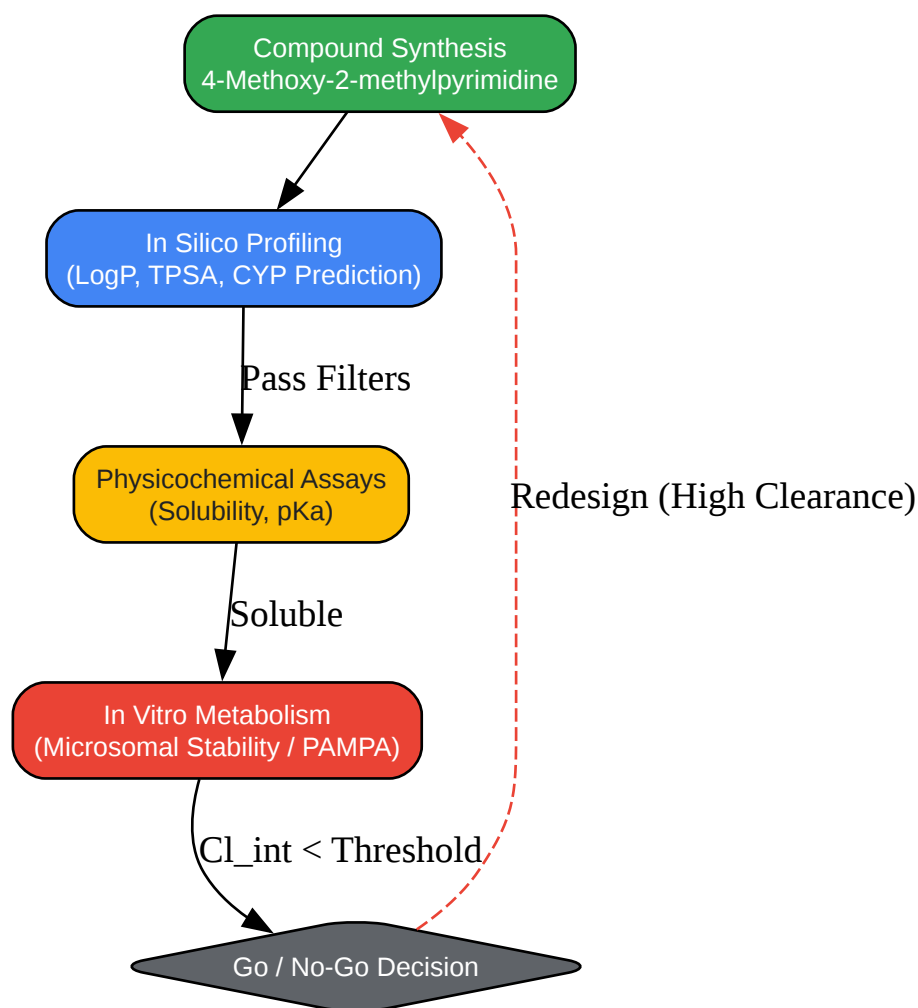
- Analyze supernatant via LC-MS/MS (monitor parent depletion).
- Calculation:
 - Plot $\ln(\text{concentration})$ vs. time. Slope =
 - .
 - .

Protocol: PAMPA (Parallel Artificial Membrane Permeability Assay)

Objective: Confirm passive transcellular permeability.

- System: Use a 96-well "sandwich" plate (Donor bottom, Acceptor top).
- Membrane: Coat the PVDF filter of the acceptor plate with 1% Lecithin in Dodecane (mimics lipid bilayer).
- Loading:
 - Donor Well: 200 μL of compound (10 μM) in PBS (pH 7.4).
 - Acceptor Well: 200 μL of blank PBS.
- Incubation: 16 hours at room temperature in a humidity chamber (prevent evaporation).
- Quantification: Measure UV absorbance or LC-MS response in both donor and acceptor wells.
- Metric: Calculate Effective Permeability (P_{eff}).
- cm/s confirms high permeability.

ADME Assessment Workflow



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Figure 2: Strategic workflow for validating the predicted ADME properties.

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- To cite this document: BenchChem. [Predictive ADME Profiling of 4-Methoxy-2-methylpyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1581759/docs#predictive-adme-profiling-of-4-methoxy-2-methylpyrimidine\]](https://www.benchchem.com/product/b1581759/docs#predictive-adme-profiling-of-4-methoxy-2-methylpyrimidine)

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